Initial data exploration of AS1928370 routing tables

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Compound of Interest

Compound Name:	*AS1928370*
Cat. No.:	*B12371349*

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An in-depth analysis of Autonomous System **AS1928370** reveals its current position within the global BGP routing landscape. This entity, registered to "GHOSTY-LLC," operates primarily within the United States and maintains a focused and stable routing profile. This guide provides a foundational exploration of **AS1928370**'s routing table data, offering insights for network researchers and administrators.

Data Presentation: Quantitative Overview

The routing data for **AS1928370** can be summarized by examining its announced prefixes and peering relationships. This information provides a snapshot of the network's size and its interconnection with the broader internet.

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Data Point	Value
Autonomous System Number (ASN)	1928370
Organization	GHOSTY-LLC
Country	US
IPv4 Prefixes	2
IPv6 Prefixes	0
Upstream Peers	AS20473 (The Constant Company, LLC), AS396982 (Data Ideas, LLC)
Downstream Neighbors	0

Methodology for BGP Data Exploration

The initial exploration of an Autonomous System's routing data follows a structured protocol to ensure a comprehensive understanding of its network presence and behavior.

1. Data Acquisition:

- Utilize public BGP data collectors and looking glass servers to obtain routing information associated with the target ASN.
- Query databases such as PeeringDB and Regional Internet Registry (RIR) statistics to gather registration and policy information.

2. Prefix Analysis:

- Enumerate all announced IPv4 and IPv6 prefixes originated by the ASN.
- Analyze the size and aggregation of the announced address space.

3. Adjacency and Peer Analysis:

- Identify all upstream providers (peers) and downstream customers (neighbors) of the target ASN.

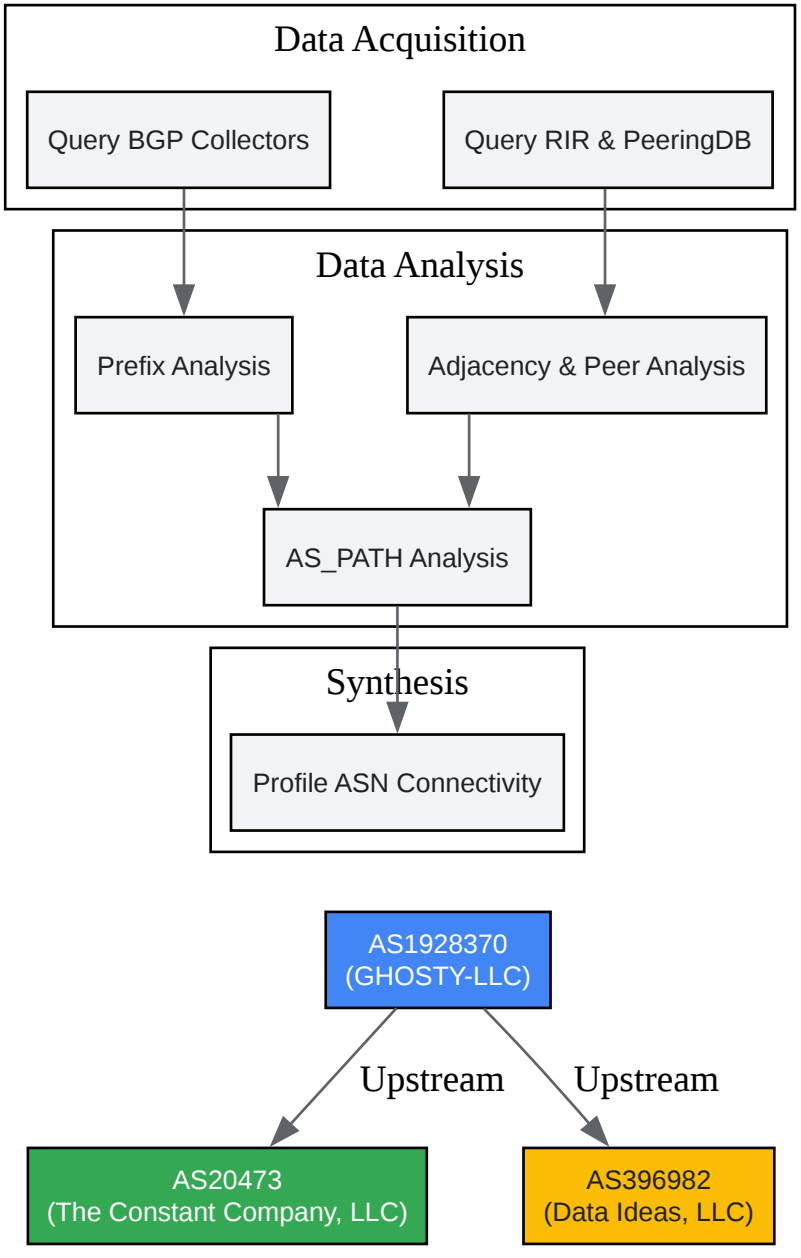
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- Characterize the nature of the peering relationships (e.g., transit, private peering).

4. Path Analysis:

- For each announced prefix, examine the AS_PATH to understand the routes traffic takes to and from the target ASN.
- Identify common transit providers and potential points of congestion or failure.

Below is a diagram illustrating this experimental workflow for initial data exploration.



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